

Tetratetracontane: A Technical Overview of its Properties and Applications in Advanced Materials Science

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An in-depth guide for researchers, scientists, and drug development professionals.

Tetratetracontane, a long-chain saturated hydrocarbon, is a valuable material in various fields of advanced scientific research. Its well-defined structure and properties make it an ideal candidate for applications in electronics and surface science. This technical guide provides a comprehensive overview of the molecular formula, physicochemical properties, and key experimental applications of **Tetratetracontane**, with a focus on its role in the development of high-performance organic electronics and in the fundamental study of surface interfaces.

Core Properties of Tetratetracontane

The fundamental identifying characteristic of **Tetratetracontane** is its molecular formula. As a straight-chain alkane, its composition is C44H90.[1][2][3][4] A summary of its key quantitative properties is presented in the table below, offering a comparative overview for research and development applications.



Property	Value	Unit
Molecular Formula	C44H90	-
Molecular Weight	619.19	g/mol
Melting Point	85 - 88	°C
Boiling Point	547.6	°C
Density	0.82	g/cm³
Water Solubility	6.279e-018	mg/L @ 25°C (estimated)

Experimental Protocols and Applications

Tetratetracontane has been successfully utilized in specialized experimental contexts, primarily in the fields of organic electronics and surface science. Below are detailed protocols for two significant applications.

Passivation Layer in Copper-Phthalocyanine (CuPc) Field-Effect Transistors

Tetratetracontane serves as an effective passivation layer in organic field-effect transistors (OFETs), significantly enhancing charge carrier mobility.[5] The following protocol is based on the work of Kraus, M., et al. (2010).

Objective: To fabricate a high-mobility copper-phthalocyanine (CuPc) field-effect transistor using a **Tetratetracontane** (TTC) passivation layer.

Materials and Substrates:

- Highly doped p++-Si wafers with a 320 nm thermally grown SiO2 layer (acting as gate electrode and dielectric).
- Tetratetracontane (TTC).
- Copper-phthalocyanine (CuPc), sublimation grade.

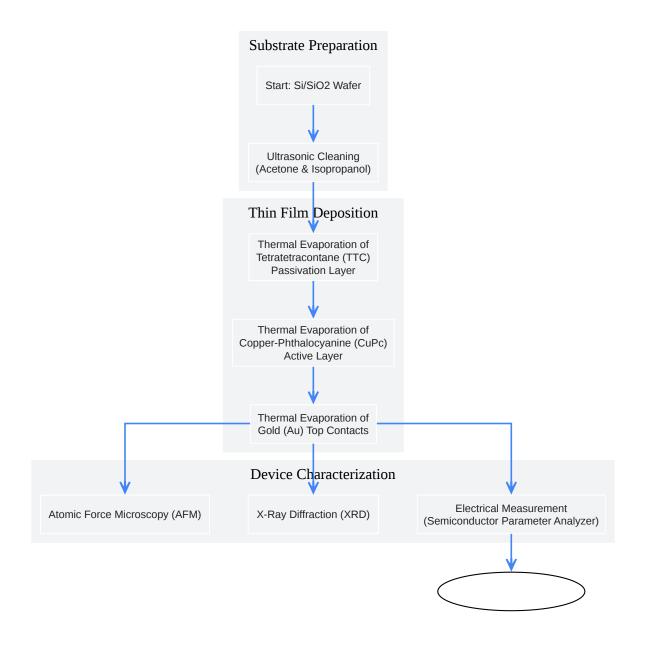


- Gold (for top contacts).
- · Acetone and Isopropanol for cleaning.

Experimental Procedure:

- Substrate Cleaning: The Si/SiO2 wafers are cleaned in an ultrasonic bath with acetone and isopropanol sequentially.
- TTC Passivation Layer Deposition: A thin layer of TTC is deposited onto the cleaned SiO2 surface by thermal evaporation. This layer serves to passivate electron traps on the SiO2 surface.
- CuPc Active Layer Deposition: A 25 nm thick layer of CuPc is deposited on top of the TTC-passivated substrate in a separate vacuum chamber at a pressure of 1.0×10^{-7} mbar and a rate of 0.2 Å/s.
- Top Contact Deposition: 50 nm thick gold top contacts are fabricated by thermal evaporation.
- Characterization: The surface morphology of all layers is characterized by atomic force microscopy (AFM) and x-ray diffraction (XRD). The transistor characteristics are measured using a semiconductor parameter analyzer.





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Caption: Experimental workflow for the fabrication of a CuPc-based OFET with a TTC passivation layer.



Modification of the Au(111) Surface Electronic State

Tetratetracontane is used to study the fundamental interactions at organic-metal interfaces by modifying the surface electronic states of a gold crystal. This protocol is based on the research by Kanai, K., et al.

Objective: To investigate the modification of the Au(111) Shockley surface state upon adsorption of a **Tetratetracontane** (TTC) monolayer.

Materials and Substrate:

- Au(111) single crystal.
- Tetratetracontane (TTC).
- Argon ions (for sputtering).

Experimental Procedure:

- Substrate Preparation: The Au(111) single crystal is prepared by repeated cycles of Ar+ ion sputtering (1 keV) and annealing at approximately 600 °C. The cleanliness of the surface is confirmed by the appearance of a clear surface state peak in the ultraviolet photoemission spectra (UPS) in a normal-emission geometry.
- TTC Deposition: A monolayer of TTC is deposited on the clean Au(111) surface via thermal evaporation from a resistance-heated quartz crucible. The deposition rate is monitored using a quartz crystal microbalance.
- Analysis: The electronic structure of the TTC/Au(111) interface is investigated using angleresolved ultraviolet photoemission spectroscopy (ARUPS). The experiments are performed at room temperature, and the photoelectron energy is calibrated using the Fermi edge and 4f photoemission lines of gold.

This in-depth guide provides a foundational understanding of **Tetratetracontane** for professionals in research and development. The provided data and experimental protocols offer a starting point for its application in the creation of advanced materials and the exploration of fundamental scientific principles.



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